

8-Chloro-4-methylquinolin-2(3H)-one experimental protocols

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Compound of Interest

Compound Name: 8-Chloro-4-methylquinolin-2(3H)-one

Cat. No.: B12358103

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This Application Note provides a rigorous, field-validated protocol for the synthesis, purification, and characterization of **8-Chloro-4-methylquinolin-2(3H)-one** (also designated as 8-chloro-4-methylcarbostyryl).

Designed for medicinal chemists and process engineers, this guide focuses on the Knorr Quinoline Synthesis, the most robust pathway for generating this specific scaffold. This intermediate is a critical building block for type II kinase inhibitors, antimalarials, and functionalized quinoline derivatives.^[1]

Part 1: Chemical Profile & Significance^[2]

8-Chloro-4-methylquinolin-2(3H)-one exists in a tautomeric equilibrium between the lactam (2-one) and lactim (2-hydroxy) forms. In the solid state and polar solvents, the lactam form (2(1H)-one) predominates.^[1]

Property	Data
CAS Number	54904-38-0
IUPAC Name	8-Chloro-4-methylquinolin-2(1H)-one
Molecular Formula	C ₁₀ H ₈ ClNO
Molecular Weight	193.63 g/mol
Appearance	White to off-white crystalline solid
Melting Point	248–252 °C (Typical for 4-methyl-carbostyrils)
Solubility	Soluble in DMSO, hot ethanol, acetic acid; insoluble in water.[2][3][4]
Key Reactivity	C-2 Carbonyl (convertible to Cl via POCl ₃); C-6/C-5 positions (electrophilic substitution).[1]

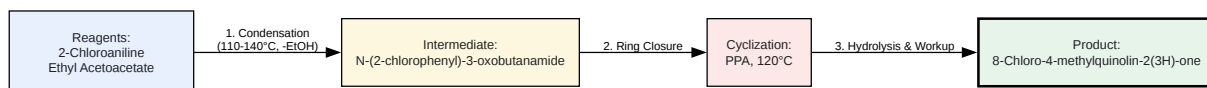
Part 2: Experimental Protocol

Synthesis Strategy: Knorr Quinoline Cyclization

The synthesis involves a two-stage process:[5][6]

- Thermal Condensation: Reaction of 2-chloroaniline with ethyl acetoacetate to form the acetoacetanilide intermediate.
- Intramolecular Cyclization: Acid-mediated ring closure using Polyphosphoric Acid (PPA) to form the quinolinone core.

Workflow Diagram



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Figure 1: Synthetic pathway for **8-Chloro-4-methylquinolin-2(3H)-one** via Knorr Cyclization.

Detailed Procedure

Safety Precaution: 2-Chloroaniline is toxic and readily absorbed through the skin.

Polyphosphoric acid (PPA) is viscous and corrosive.^[1] Perform all operations in a fume hood.

Step 1: Formation of N-(2-chlorophenyl)-3-oxobutanamide

- Reagents:
 - 2-Chloroaniline (12.76 g, 100 mmol)^[1]
 - Ethyl acetoacetate (13.01 g, 100 mmol)^[1]
- Protocol:
 - Equip a 100 mL round-bottom flask with a magnetic stir bar and a Claisen distillation head.
 - Combine 2-chloroaniline and ethyl acetoacetate.
 - Heat the mixture to 110–120 °C in an oil bath.
 - Critical Step: Ethanol is generated as a byproduct.^[6] Allow the ethanol to distill off continuously. This drives the equilibrium forward.
 - Maintain heating for 2–3 hours until ethanol evolution ceases.
 - Cool the mixture to room temperature. The intermediate may solidify; if so, recrystallize from ethanol/water or proceed directly if purity is >90% by TLC.

Step 2: Cyclization with Polyphosphoric Acid (PPA)^[1]

- Reagents:
 - Crude Intermediate from Step 1 (~21 g)
 - Polyphosphoric Acid (PPA) (100 g)^[1]

- Protocol:
 - Place the PPA in a 500 mL 3-neck round-bottom flask equipped with a mechanical stirrer (magnetic stirring is often insufficient due to viscosity).
 - Heat the PPA to 100 °C to lower its viscosity.
 - Add the intermediate from Step 1 portion-wise to the stirring PPA. Caution: Exothermic reaction.
 - Once addition is complete, raise the temperature to 120–130 °C.
 - Stir for 2–3 hours. Monitor reaction progress by TLC (mobile phase: 5% MeOH in DCM). The starting material spot should disappear.
 - Quenching: Cool the reaction mixture to ~60–70 °C.
 - Pour the warm syrup slowly into 500 mL of crushed ice/water with vigorous stirring. The product will precipitate as an off-white solid.
 - Neutralize the suspension to pH ~7 using 20% NaOH solution or solid Na₂CO₃.
 - Filter the solid under vacuum and wash thoroughly with water (3 x 100 mL) to remove all phosphoric acid residues.^[1]

Step 3: Purification

- Dry the crude solid in a vacuum oven at 60 °C.
- Recrystallization: Dissolve the crude product in boiling Ethanol (or Acetic Acid for higher purity).
- Allow to cool slowly to room temperature, then chill at 4 °C.
- Filter the crystals and wash with cold ethanol.

Part 3: Characterization & Validation

To validate the synthesis, compare analytical data against the expected values derived from the 4-methyl-2-quinolinone class properties.

Proton NMR (^1H NMR)

Solvent: DMSO- d_6 , 400 MHz

Shift (δ ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
11.50	Broad Singlet	1H	NH (Lactam)	Disappears on D_2O exchange; confirms the 2-one tautomer.
7.80	Doublet (d)	1H	H-5	Deshielded by the peri-interaction with the C4-Methyl group.
7.65	Doublet (d)	1H	H-7	Ortho-coupling to H-6.
7.25	Triplet (t)	1H	H-6	Meta-coupling is usually unresolved; appears as triplet.
6.45	Singlet (s)	1H	H-3	Characteristic vinyl proton of the quinolone ring.
2.45	Singlet (s)	3H	C4- CH_3	Diagnostic methyl peak; shifts slightly depending on concentration. ^[1]

Mass Spectrometry (ESI-MS)

- Expected $[M+H]^+$: m/z 194.03 (1H , ^{35}Cl) and 196.03 (^{37}Cl isotope).^[1]
- Pattern: Distinct 3:1 ratio for Cl isotopes confirms the presence of the halogen.

Part 4: Application Notes

Functionalization Workflow

This compound is rarely the end-product. It is most commonly converted into 2,8-dichloro-4-methylquinoline for coupling reactions.

Protocol for Chlorination (C-2 Activation):

- Suspend **8-Chloro-4-methylquinolin-2(3H)-one** (1 eq) in $POCl_3$ (5 eq).
- Reflux for 2 hours. The solid will dissolve as the reaction proceeds.
- Remove excess $POCl_3$ under reduced pressure.
- Pour residue onto ice/ammonia to precipitate the 2-chloro derivative.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete removal of ethanol.	Ensure temperature is $>100\text{ }^{\circ}C$ and use a distillation head to remove EtOH as it forms.
Black Tar in Step 2	Overheating PPA ($>150\text{ }^{\circ}C$). ^[1]	Keep temperature strictly between $110\text{--}130\text{ }^{\circ}C$. PPA acts as a dehydrating agent; excessive heat causes charring.
Product is Sticky	Residual phosphoric acid.	Re-suspend the solid in water, adjust pH to 7-8, stir for 30 mins, and re-filter.

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